

Application Notes and Protocols for Reactions Involving 2-Phenoxypropionyl Chloride

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Compound of Interest

Compound Name: 2-Phenoxypropionyl chloride

CAS No.: 122-35-0

Cat. No.: B089491

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the experimental conditions for chemical reactions involving **2-phenoxypropionyl chloride**. This document includes protocols for the synthesis of **2-phenoxypropionyl chloride** and its subsequent reactions with nucleophiles, which are crucial steps in the development of various commercial products, including herbicides and potential drug candidates.

Synthesis of 2-Phenoxypropionyl Chloride

The synthesis of **2-phenoxypropionyl chloride** is a fundamental step for its use in further chemical reactions. The most common method involves the chlorination of 2-phenoxypropionic acid.

General Reaction Scheme

Caption: General reaction for the synthesis of **2-phenoxypropionyl chloride** from 2-phenoxypropionic acid using thionyl chloride.

Experimental Protocol: Synthesis from 2-Phenoxypropionic Acid

This protocol details the synthesis of **2-phenoxypropionyl chloride** from 2-phenoxypropionic acid using a chlorinating agent.

Materials:

- 2-Phenoxypropionic acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous dichloromethane (DCM) or toluene
- Dimethylformamide (DMF) (catalytic amount)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Distillation apparatus

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-phenoxypropionic acid in an anhydrous organic solvent like dichloromethane or toluene.[\[1\]](#)[\[2\]](#)
- Add a catalytic amount of dimethylformamide (DMF).
- Slowly add the chlorinating agent (e.g., thionyl chloride or oxalyl chloride) to the solution at a controlled temperature, typically between 0 and 5 °C.[\[1\]](#)
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux.[\[1\]](#) The reaction temperature can range from 15-40 °C to 60-70 °C depending on the specific chlorinating agent and solvent used.[\[2\]](#)

- Monitor the reaction progress using a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), until the starting material is fully consumed.[1] The reaction time is typically between 5 and 7 hours.[2]
- Once the reaction is complete, remove the excess solvent and volatile byproducts under reduced pressure.[2]
- The crude **2-phenoxypropionyl chloride** can be purified by vacuum distillation.

Summary of Synthesis Conditions

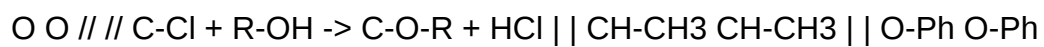
Parameter	Condition	Source
Starting Material	2-Phenoxypropionic acid	[1][2]
Chlorinating Agent	Thionyl chloride, Oxalyl chloride, POCl ₃ , PCl ₃ , PCl ₅	[2]
Solvent	Dichloromethane, Toluene, DMF	[1][2]
Catalyst	DMF	[1]
Reaction Temperature	15-70 °C	[2]
Reaction Time	5-7 hours	[2]
Purification	Reduced pressure distillation	[2]

Reactions of 2-Phenoxypropionyl Chloride

2-Phenoxypropionyl chloride is a reactive acyl chloride that readily undergoes nucleophilic acyl substitution with various nucleophiles, most notably amines and alcohols, to form amides and esters, respectively.

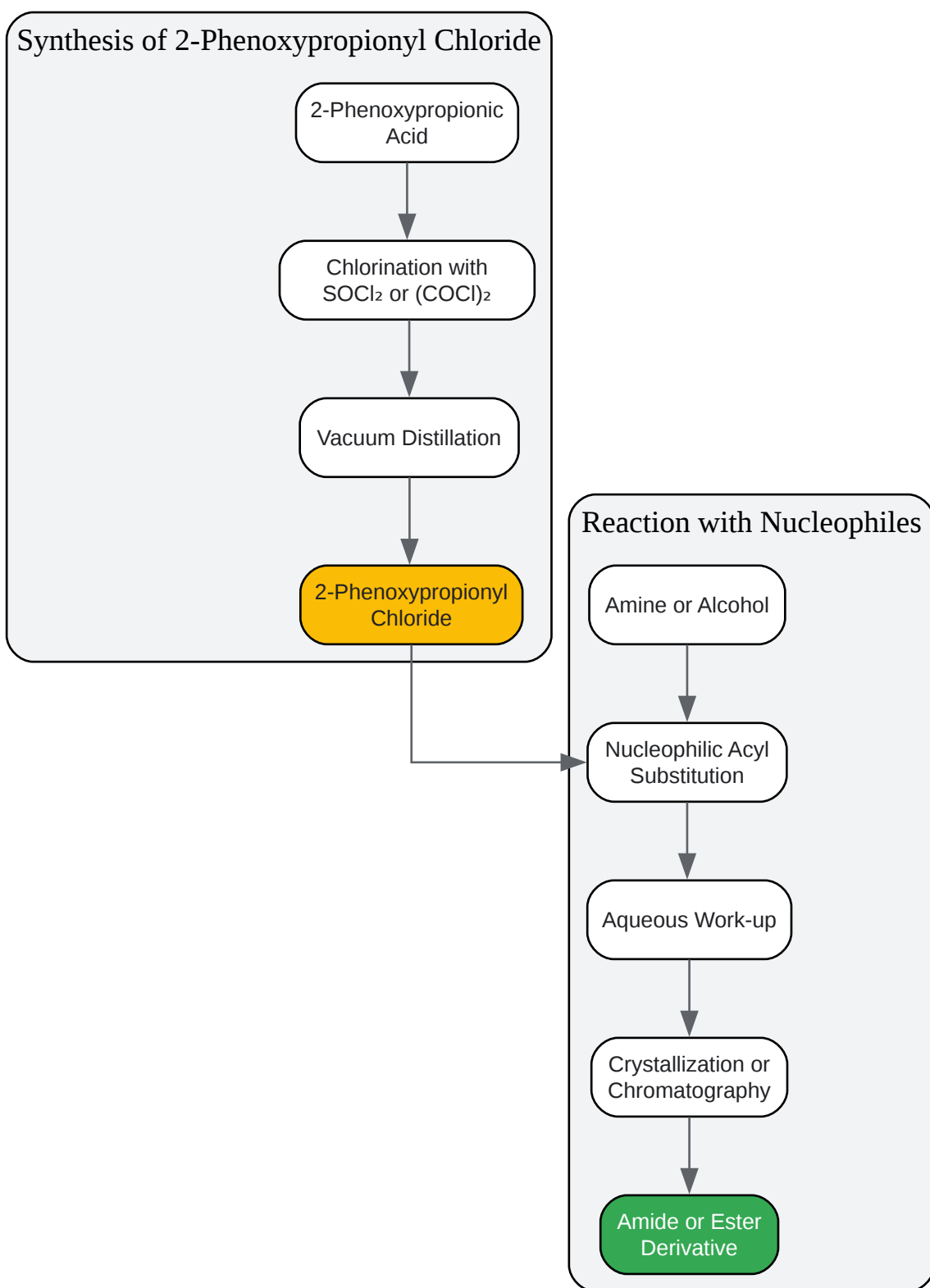
Reaction with Amines (Amide Formation)

The reaction of **2-phenoxypropionyl chloride** with primary or secondary amines yields N-substituted 2-phenoxypropionamides. This reaction is fundamental in the synthesis of various biologically active molecules.



Caption: Herbicidal mechanism of aryloxyphenoxypropionates.

Experimental Workflow: Synthesis and Reaction of 2-Phenoxypropionyl Chloride



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Caption: General workflow for synthesis and subsequent reaction.

Logical Relationship: Drug Discovery Process



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Caption: Drug discovery process for **2-phenoxypropionyl chloride** derivatives.

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References

- 1. CN1861559A - Preparation method of 2- (substituted phenoxy) propionyl chloride - Google Patents [patents.google.com]
- 2. CN107827734A - A kind of synthesis technique of 2 phenoxy group propionyl chloride - Google Patents [patents.google.com]
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